

Essential Safety and Logistical Information for Handling MCL-0129

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Compound of Interest

Compound Name: MCL-0129

Cat. No.: B1676271

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This document provides essential guidance for the safe handling, storage, and disposal of **MCL-0129**, a selective and non-peptidergic melanocortin 4 (MC4) receptor antagonist. While **MCL-0129** is shipped as a non-hazardous chemical, adherence to standard laboratory safety protocols is crucial to ensure the well-being of researchers and maintain experimental integrity.

Compound Identification

Identifier	Value
Chemical Name	1-[(1S)-1-(4-fluorophenyl)-2-[4-[4-(2-methoxynaphthalen-1-yl)butyl]piperazin-1-yl]ethyl]-4-propan-2-ylpiperazine
CAS Number	768357-45-5[1][2]
Molecular Formula	C34H47FN4O[1][2]
Molecular Weight	546.78 g/mol [1]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **MCL-0129** with detailed PPE requirements is not publicly available, the following general guidelines for handling non-hazardous chemicals in a laboratory setting should be strictly followed.

PPE Category	Minimum Requirements
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Standard laboratory gloves (e.g., nitrile).
Body Protection	A standard laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. If aerosols may be generated or if working with larger quantities, a risk assessment should be performed to determine if respiratory protection is necessary.

Handling and Storage

Handling:

- Avoid contact with eyes and skin.
- Avoid inhalation of dust or aerosols.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Short-term (days to weeks): Store in a dry, dark environment at 0 - 4°C.[\[1\]](#)
- Long-term (months to years): Store in a dry, dark environment at -20°C.[\[1\]](#)

First Aid Measures

In the absence of a specific SDS, the following are general first aid recommendations.

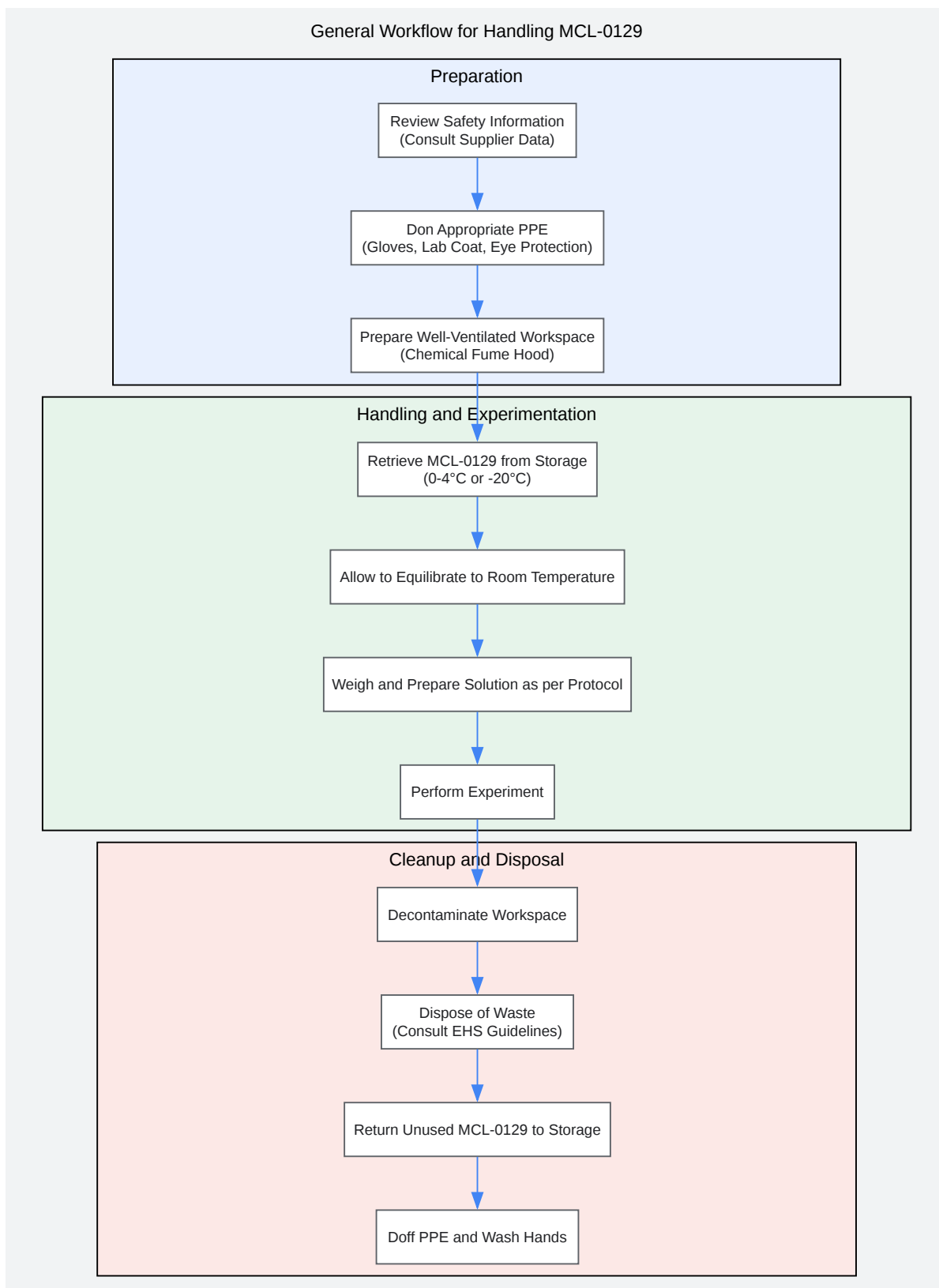
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Loosen tight clothing such as a collar, tie, belt, or waistband. Get medical attention if symptoms appear.

Disposal Plan

Dispose of unused **MCL-0129** and any contaminated materials in accordance with all applicable local, state, and federal regulations. As it is supplied as a non-hazardous chemical, it may not require special disposal procedures, but it is best to consult with your institution's environmental health and safety (EHS) department for specific guidance.

Experimental Workflow for Handling MCL-0129

The following diagram outlines a general workflow for handling **MCL-0129** in a research setting.

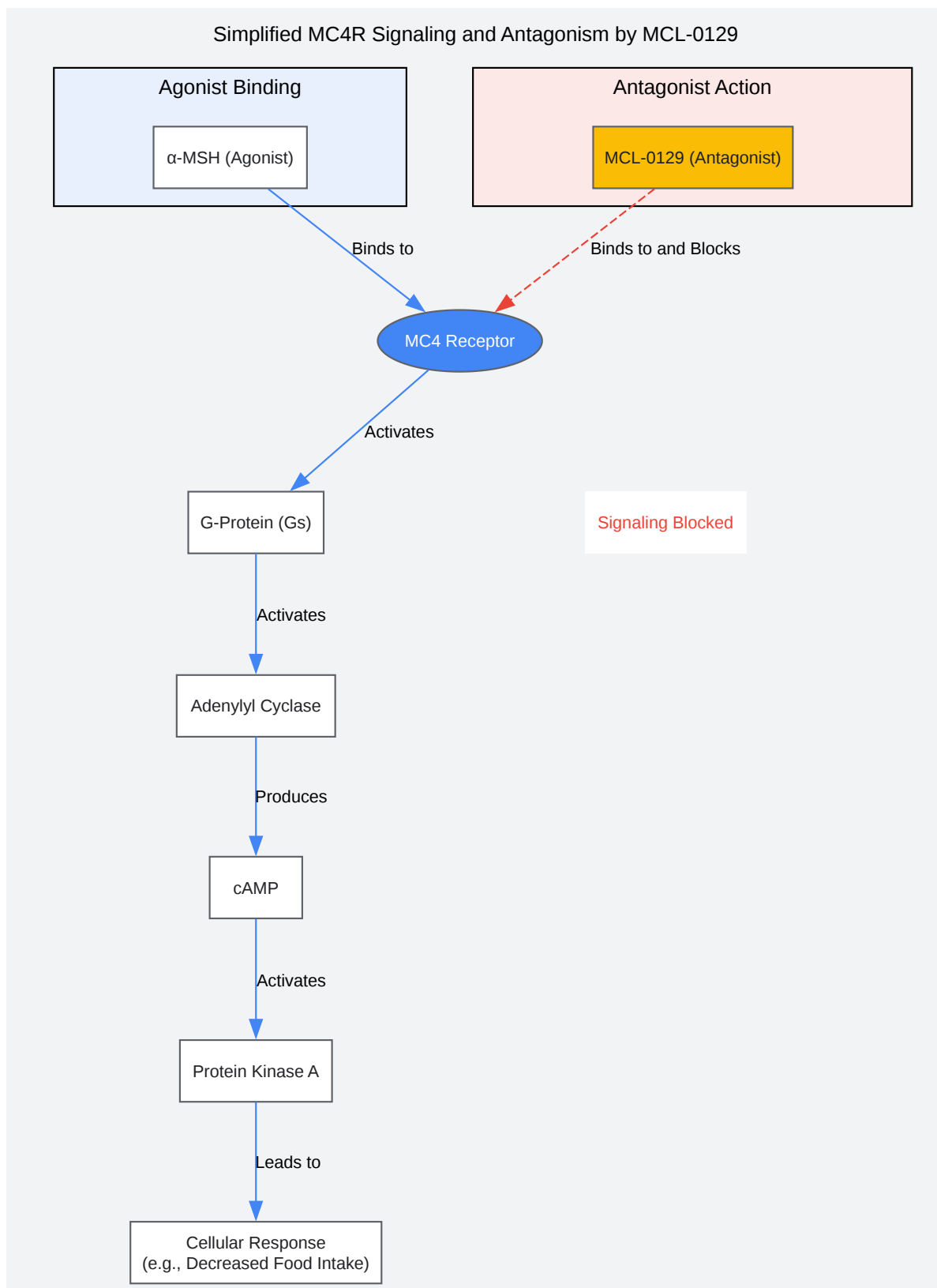


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Caption: General laboratory workflow for the safe handling of **MCL-0129**.

Signaling Pathway Context

MCL-0129 is an antagonist of the melanocortin 4 receptor (MC4R). The MC4R is a G-protein coupled receptor (GPCR) primarily expressed in the brain, where it plays a key role in regulating energy homeostasis, food intake, and body weight.



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Caption: MCL-0129 acts as an antagonist, blocking the normal signaling cascade of the MC4 receptor.

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References

- 1. MMPP [1895957-18-2] [glixlabs.com](https://www.glixlabs.com) High quality biochemicals supplier [[glixlabs.com](https://www.glixlabs.com)]
- 2. [smc-keenan.com](https://www.smc-keenan.com) [[smc-keenan.com](https://www.smc-keenan.com)]
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